

A Comparative Guide to Nortriptyline Quantification: Linearity and Range

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Compound of Interest

Compound Name: *Nortriptyline-d3 Hydrochloride*

CAS No.: *203784-52-5*

Cat. No.: *B602513*

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The accurate quantification of nortriptyline, a tricyclic antidepressant and active metabolite of amitriptyline, is critical for therapeutic drug monitoring, pharmacokinetic studies, and toxicological analysis. This guide provides a comparative overview of the linearity and range of various analytical methods for nortriptyline quantification, supported by experimental data from published studies. The primary techniques covered are Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), High-Performance Liquid Chromatography with UV detection (HPLC-UV), and Gas Chromatography-Mass Spectrometry (GC-MS).

Comparative Analysis of Analytical Methods

The choice of analytical method for nortriptyline quantification depends on factors such as required sensitivity, sample matrix, and available instrumentation. LC-MS/MS is often favored for its high sensitivity and specificity, particularly for complex biological matrices. HPLC-UV offers a more accessible and cost-effective alternative, while GC-MS, often requiring derivatization, provides another reliable option.

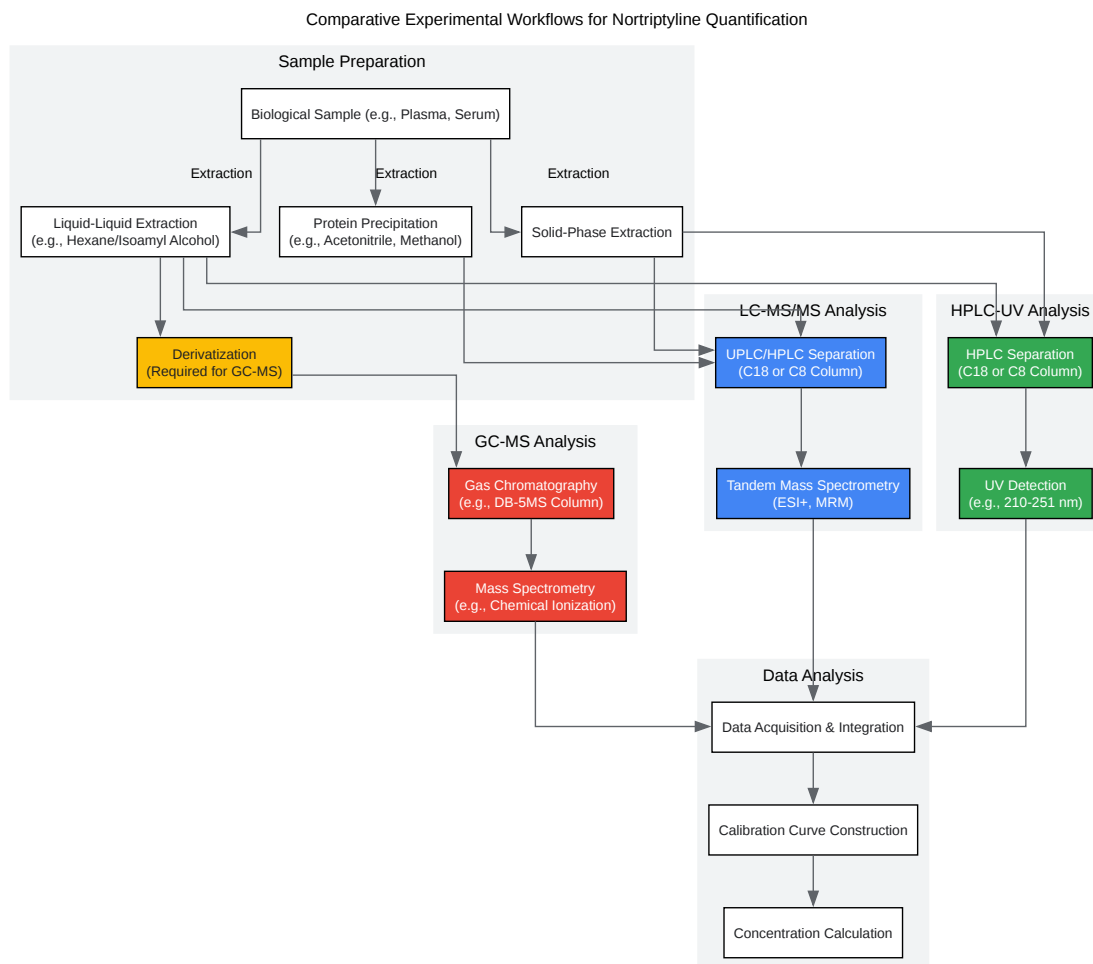
The following table summarizes the linearity and range of these methods as reported in various studies.

Analytical Method	Matrix	Linearity Range	Correlation Coefficient (R ²)	Lower Limit of Quantification (LLOQ)	Upper Limit of Quantification (ULOQ)
LC-MS/MS	Human Plasma	0.2 - 40 ng/mL	≥ 0.997[1]	0.2 ng/mL[1]	40 ng/mL[1]
Human Plasma	1.09 - 30.0 ng/mL	> 0.998[2]	1.09 ng/mL[2]	30.0 ng/mL[2]	
Human Serum	0.5 - 400 ng/mL	> 0.999	0.5 ng/mL	400 ng/mL	
Rat Plasma	5.0 - 200.0 ng/mL	Not Specified	5.0 ng/mL	200.0 ng/mL	
UPLC-MS/MS	Human Plasma	0.08 - 500 ng/mL	> 0.99	0.08 ng/mL	500 ng/mL
HPLC-UV	Pharmaceutical Dosage Form	5.0 - 1350.0 µg/mL	> 0.999[3]	2.41 µg/mL[3]	1350.0 µg/mL[3]
Pharmaceutical Dosage Form	60 - 180 µg/mL	Not Specified	0.004 µg/mL	180 µg/mL	
Tablets	2 - 12 µg/mL	0.999	Not Specified	12 µg/mL	
Tablets	5 - 25 µg/mL	0.9998	2.6447 µg/mL	25 µg/mL	
HPLC-Fluorescence	Rat Plasma	5 - 5000 ng/mL	Not Specified	10 ng/mL[4]	5000 ng/mL[4]
GC-MS	Human Plasma	Not explicitly stated, but linear curves reported.	Not explicitly stated, but linear curves reported.[5]	0.5 ng/mL[5]	Not Specified
Plasma & Urine	Not explicitly stated, but	Not Specified	0.033 - 0.066 µg/mL[6]	Not Specified	

linear curves
reported.

Experimental Workflows

The following diagram illustrates the typical experimental workflows for the quantification of nortriptyline using LC-MS/MS, HPLC-UV, and GC-MS.



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